

Essential Safety and Operational Guide for Handling Dermostatin

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Compound of Interest

Compound Name: Dermostatin

Cat. No.: B085389

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This document provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Dermostatin** (Nystatin) in a laboratory setting. The following step-by-step guidance is intended for researchers, scientists, and drug development professionals to ensure safe and effective management of this substance.

Hazard Identification and Quantitative Data

Dermostatin, also known as Nystatin, is an antifungal agent. While it is not classified as a hazardous substance under the OSHA Hazard Communication Standard, it is crucial to handle it with care to minimize exposure and potential irritation.^{[1][2]} Allergic reactions, though rare, have been reported.^[3]

Quantitative Data for Dermostatin (Nystatin)

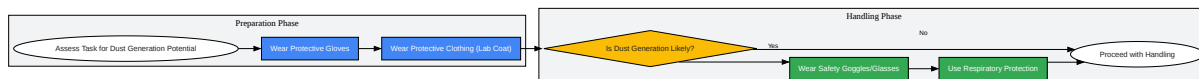
Acute Oral Toxicity (LD50)	10,000 mg/kg (Rat) ^[4]
Occupational Exposure Limits (ACGIH, NIOSH, OSHA)	None established ^{[1][4]}

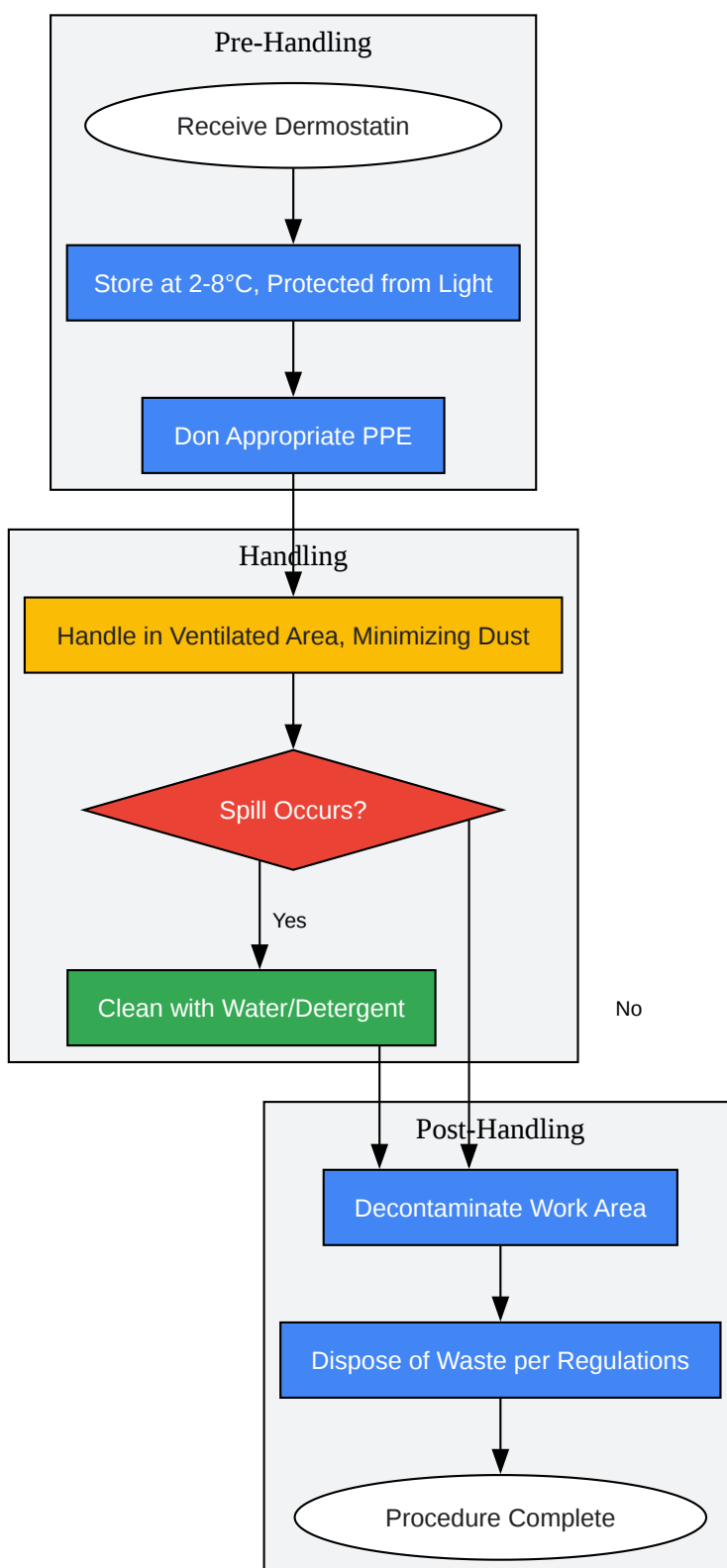
Personal Protective Equipment (PPE) Protocol

The use of appropriate personal protective equipment is mandatory to prevent direct contact and inhalation of **Dermostatin** powder.

Recommended PPE:

- Eye and Face Protection: In instances where dust may be generated, chemical safety goggles or glasses are required.[\[3\]](#)
- Skin Protection: Protective gloves and a lab coat or other suitable protective clothing should be worn to prevent skin contact.[\[3\]](#)
- Respiratory Protection: A respirator is necessary when working with **Dermostatin** powder, especially in areas with inadequate ventilation where dust is generated.[\[2\]](#)[\[4\]](#)





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